

Isopropyl cyanoacetate structure and IUPAC name

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Compound of Interest

Compound Name: *Isopropyl cyanoacetate*

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An In-depth Technical Guide to **Isopropyl Cyanoacetate**

For professionals in research, chemical synthesis, and drug development, a thorough understanding of key reagents is paramount. **Isopropyl cyanoacetate**, a versatile building block in organic synthesis, warrants a detailed examination of its structure, properties, and reactivity. This guide provides a comprehensive overview of **isopropyl cyanoacetate**, including its chemical identity, physical characteristics, and detailed experimental protocols for its synthesis and key reactions.

Chemical Structure and IUPAC Nomenclature

Isopropyl cyanoacetate is an organic compound classified as an ester of cyanoacetic acid and isopropanol.^[1] Its molecular structure features a reactive methylene group positioned between an electron-withdrawing cyano group and an ester functionality, which imparts its utility in a variety of condensation reactions.^[1]

- IUPAC Name: propan-2-yl 2-cyanoacetate^{[2][3][4]}
- Molecular Formula: C₆H₉NO₂^{[1][2][3][4][5][6][7]}
- SMILES: CC(C)OC(=O)CC#N^{[3][5]}
- InChI Key: BESQLCCRQYTQQI-UHFFFAOYSA-N^{[3][5]}

The structural formula of **isopropyl cyanoacetate** is as follows:

Physicochemical and Spectroscopic Data

A summary of the key quantitative properties of **isopropyl cyanoacetate** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	127.14 g/mol	[2][6][8]
Density	1.013 g/mL at 20 °C	[8][9][10]
Boiling Point	207 °C (lit.)	[8][9][10]
Flash Point	99 °C / 92 °C (closed cup)	[8][9]
Refractive Index	n _{20/D} 1.416	[9]
Water Solubility	Slightly soluble	[1][9][10]
Appearance	Clear, colorless liquid	[1][7][9]
CAS Number	13361-30-3	[1][2][3][6][7][8][9][11]

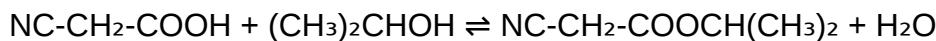
Experimental Protocols

Detailed methodologies for the synthesis of **isopropyl cyanoacetate** and its application in the Knoevenagel condensation are provided below. These protocols are representative of standard laboratory procedures.

Synthesis of Isopropyl Cyanoacetate via Fischer Esterification

The industrial synthesis of **isopropyl cyanoacetate** is typically achieved through the acid-catalyzed esterification of cyanoacetic acid with isopropyl alcohol.^[1] This is an equilibrium-driven reaction, and the removal of water is crucial to drive the reaction towards the formation of the ester product.^[1]

Reaction Scheme:



Materials:

- Cyanoacetic acid
- Isopropyl alcohol
- Sulfuric acid (or p-toluenesulfonic acid) as a catalyst
- Dean-Stark apparatus or another method for water removal
- Standard laboratory glassware for reflux and distillation

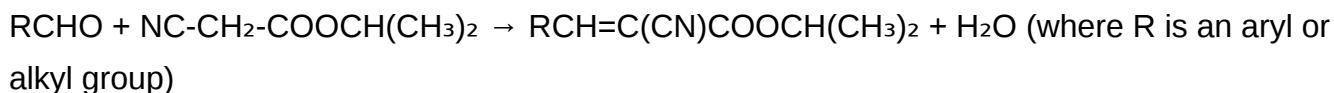
Procedure:

- To a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, add cyanoacetic acid and a 1.5 to 2.0 molar excess of isopropyl alcohol.[\[1\]](#)
- Slowly add the acid catalyst (0.05–0.3 mol of sulfuric acid per mole of cyanoacetic acid) to the reaction mixture while stirring.[\[1\]](#)
- Heat the mixture to reflux at a temperature of 60–80°C.[\[1\]](#) Water will begin to collect in the Dean-Stark trap as it is formed.
- Continue the reaction until no more water is collected, indicating the completion of the reaction.
- Cool the reaction mixture to room temperature.
- Neutralize the excess acid with a suitable base (e.g., sodium bicarbonate solution).
- Perform a liquid-liquid extraction to separate the ester from the aqueous layer.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Purify the crude product by vacuum distillation to obtain pure **isopropyl cyanoacetate**. A yield of over 90% can be expected under optimized conditions.[\[1\]](#)

Application in Knoevenagel Condensation

Isopropyl cyanoacetate is a key substrate in the Knoevenagel condensation, reacting with aldehydes and ketones to form α,β -unsaturated cyanoacetate derivatives.[\[1\]](#) These products are valuable intermediates in the synthesis of various heterocyclic compounds, such as coumarins, pyrimidines, and pyridines.[\[1\]](#)

General Reaction Scheme:



Example Protocol for the Synthesis of 3-Substituted Coumarins:

This protocol is adapted from a procedure involving the reaction of **isopropyl cyanoacetate** with aldehydes and ketones.[\[9\]](#)

Materials:

- **Isopropyl cyanoacetate**
- A substituted o-hydroxybenzaldehyde (e.g., salicylaldehyde)
- Piperidine (as a catalyst)
- Ethanol (as a solvent)
- Standard laboratory glassware

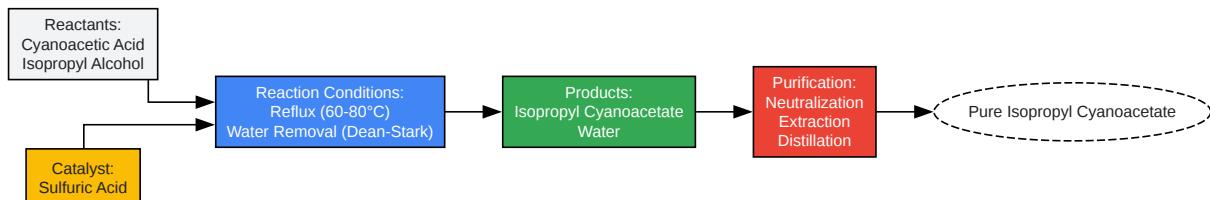
Procedure:

- Dissolve the substituted o-hydroxybenzaldehyde and a stoichiometric amount of **isopropyl cyanoacetate** in ethanol in a round-bottom flask.
- Add a catalytic amount of piperidine to the solution.
- Stir the reaction mixture at room temperature or with gentle heating, monitoring the reaction progress by thin-layer chromatography (TLC).

- Upon completion of the reaction, the product often precipitates from the solution. If not, the solvent can be removed under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent (e.g., ethanol) to yield the desired 3-substituted coumarin.

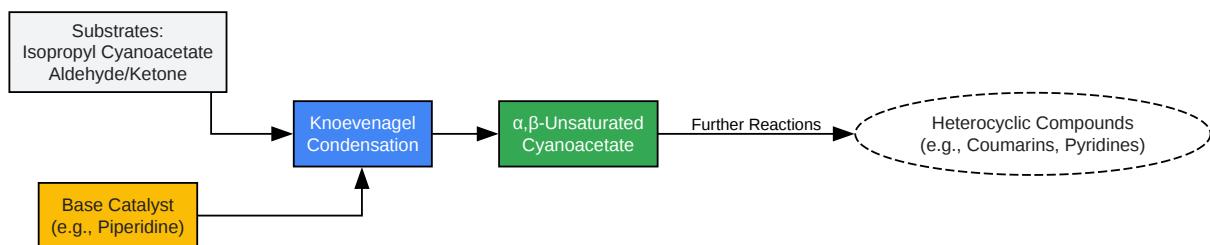
Visualized Workflow and Pathways

To further elucidate the synthetic process, the following diagrams, generated using the DOT language, illustrate the logical workflow for the synthesis of **isopropyl cyanoacetate** and its subsequent use in a Knoevenagel condensation.



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Caption: Synthesis workflow for **isopropyl cyanoacetate**.



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Caption: Knoevenagel condensation using **isopropyl cyanoacetate**.

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